

Application Notes and Protocols: SPPO13 in Scientific Research

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A comprehensive review of available scientific literature indicates that the compound **SPPO13** (2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene) is primarily utilized in the field of organic electronics and not in pharmacological or toxicological studies involving animal models.

Initial investigations into the applications of **SPPO13** sought to provide detailed dosage information, experimental protocols, and signaling pathway diagrams for its use in animal models, as requested by researchers, scientists, and drug development professionals. However, extensive database searches have revealed no instances of **SPPO13** being administered to animals for therapeutic or experimental medical purposes. The compound's properties and documented applications are consistently in the realm of materials science.

Chemical and Physical Properties of SPPO13

SPPO13, with the CAS number 1234510-13-4, is a spirobifluorene derivative.[1][2][3][4][5] Its chemical formula is C49H34O2P2, and it has a molecular weight of 716.74 g/mol .[1][2] The structure consists of a spirobifluorene core with two diphenylphosphine oxide groups.[1][2][4] This electron-deficient nature makes it suitable as an n-type solution-processable electron transporting material (ETL) in electronic devices.[1][2]

Table 1: Physicochemical Properties of SPPO13



Property	Value	Reference
CAS Number	1234510-13-4	[1][2][4][5]
Full Name	2,7- Bis(diphenylphosphoryl)-9,9'- spirobifluorene	[1][2]
Chemical Formula	C49H34O2P2	[1][2]
Molecular Weight	716.74 g/mol	[1][2]
Appearance	White powder/crystals	[1][2][3]
Purity	>99.0% (HPLC)	[1][2]
Absorption (λmax)	282 nm (in DCM)	[1][2]
Phosphorescence (λmax)	373 nm (in DCM)	[1][2]
НОМО	5.90 eV	[1][2]
LUMO	2.60 eV	[1][2]
Glass Transition Temp (Tg)	123°C	[1][2]

Primary Application in Organic Electronics

The predominant and, based on current literature, sole application of **SPPO13** is in the fabrication of Organic Light-Emitting Diodes (OLEDs).[1][2] It functions as an electron transport layer material and can also be used as a bipolar co-host for phosphorescent emitters.[1][2][4] Its role is to facilitate the efficient transport of electrons within the OLED device structure, contributing to improved power efficiency and external quantum efficiency (EQE) of the final device.[1][2]

Lack of Biological and Pharmacological Data

A thorough search for keywords such as "SPPO13 dosage," "SPPO13 animal models," "SPPO13 pharmacokinetics," "SPPO13 toxicology," and "SPPO13 signaling pathway" did not yield any relevant results in biomedical literature databases. The searches consistently identified SPPO13 within the context of materials science and organic electronics.



This suggests that **SPPO13** has not been investigated for any therapeutic potential and, consequently, no animal studies have been conducted to determine its dosage, safety, or mechanism of action in a biological system. Therefore, it is not possible to provide the requested application notes and protocols for animal models.

Conclusion for Researchers

For researchers, scientists, and drug development professionals, it is crucial to note that **SPPO13** is a chemical developed for and applied in the field of organic electronics. There is currently no scientific basis to consider it for in vivo studies in animal models for therapeutic purposes. Any future research considering the biological effects of **SPPO13** would need to start with fundamental in vitro studies to assess any potential bioactivity and cytotoxicity before any consideration could be given to animal models. As it stands, no such data is publicly available.

Visual Representation of SPPO13's Known Application

To illustrate the context in which **SPPO13** is used, the following diagram depicts a simplified workflow for the fabrication and characterization of an OLED device incorporating **SPPO13**.



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